

4-Oxoretinoic acid-d3 physicochemical properties

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Compound of Interest

Compound Name: 4-Oxoretinoic acid-d3

Cat. No.: B584394

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4-Oxoretinoic acid-d3: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, analytical methodologies, and biological relevance of **4-Oxoretinoic acid-d3**. This deuterated analog of 4-Oxoretinoic acid serves as a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for quantitative analysis.

Core Physicochemical Properties

4-Oxoretinoic acid-d3 is the deuterated form of 4-Oxoretinoic acid, an active metabolite of Vitamin A. The introduction of deuterium isotopes provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of its non-deuterated counterpart in biological matrices.^[1]

Below is a summary of the known physicochemical properties. It is important to note that while data for the deuterated species is provided where available, some parameters are extrapolated from the non-deuterated (h3) analog and should be considered as such.

Table 1: General Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₃ D ₃ O ₃	[2]
Molecular Weight	317.44 g/mol	[2]
Appearance	Yellow to orange solid	[3]
CAS Number	1346606-26-5 (d3)	
1352241-40-7 (all-trans-d3)	[2]	
38030-57-8 (non-deuterated)	[4]	

Table 2: Quantitative Physicochemical Data

Property	Value	Notes	Source
Melting Point	Not available	Data for the non-deuterated analog is also not readily available.	
Boiling Point	Not available		
Water Solubility	0.0062 g/L	Predicted for non-deuterated form.	[5]
logP	4.94	Predicted for non-deuterated form.	[5]
pKa (Strongest Acidic)	5	Predicted for non-deuterated form.	[5]

Table 3: Solubility Profile (Non-deuterated 4-Oxoretinoic acid)

Solvent	Solubility	Source
Chloroform	Slightly soluble	[4]
Methanol	Slightly soluble	[4]
DMSO	~30 mg/mL (for 4-oxo isotretinoin)	[6]
Ethanol	~15 mg/mL (for 4-oxo isotretinoin)	[6]

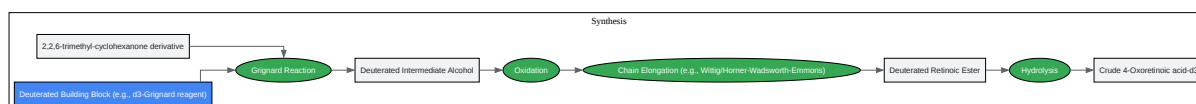
Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **4-Oxoretinoic acid-d3** are not extensively published. However, general methods for the synthesis of retinoic acid analogs, including isotopically labeled versions, can be adapted.

General Synthesis Approach

A common method for synthesizing retinoic acid analogs involves a Wittig or Horner-Wadsworth-Emmons reaction to construct the polyene chain. For deuteration, a deuterated starting material, such as a deuterated phosphonium salt or aldehyde, would be incorporated. A patented method for synthesizing retinoic acids describes the use of a Grignard reagent which can be adapted for deuteration by using a deuterated Grignard reagent.[7]

Conceptual Synthesis Workflow



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Caption: Conceptual workflow for the synthesis of **4-Oxoretinoic acid-d3**.

Purification

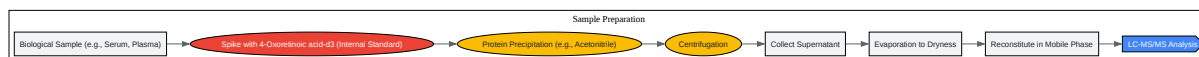
Purification of the crude product is typically achieved through chromatographic techniques followed by crystallization.

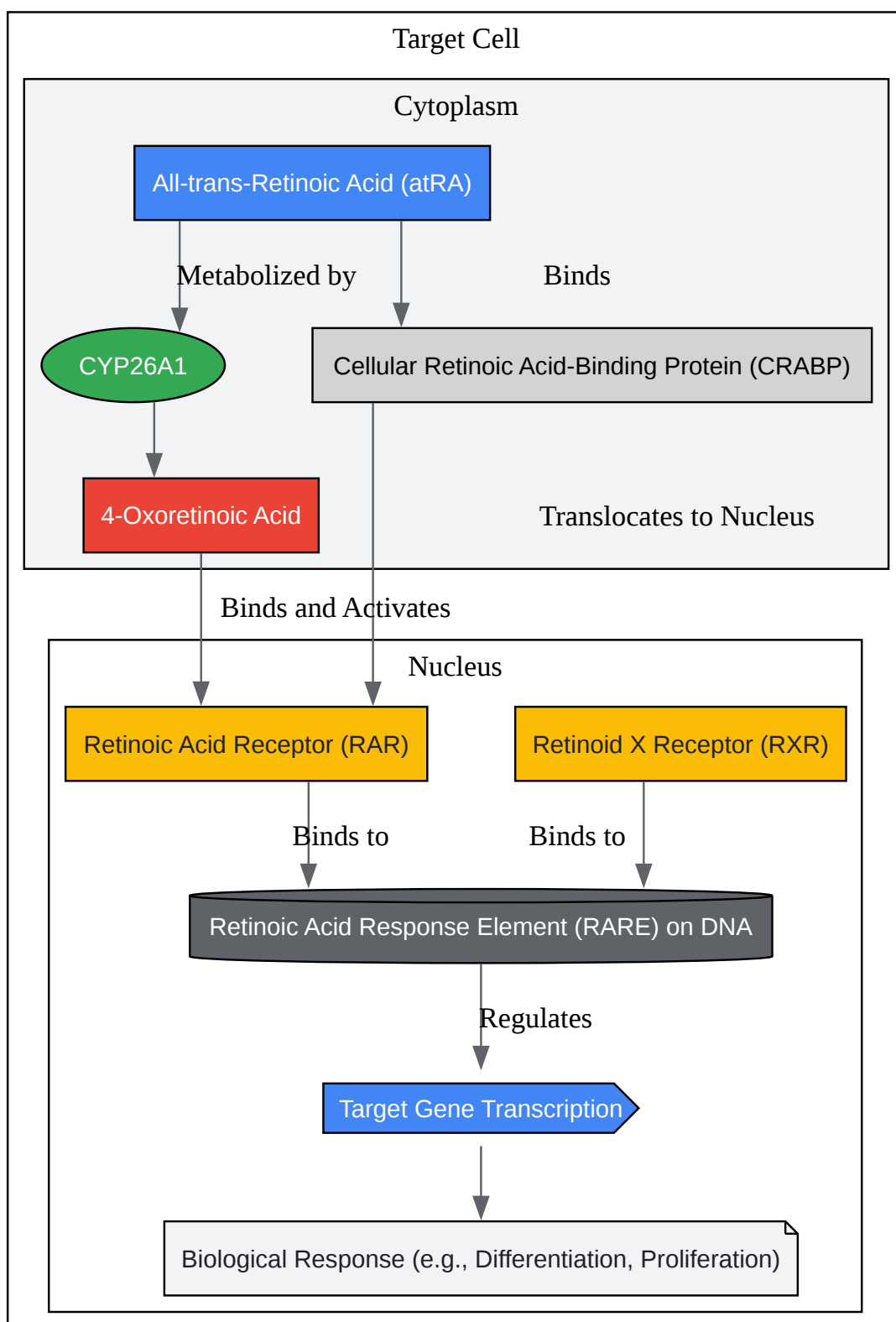
- Column Chromatography: The crude product is subjected to silica gel column chromatography. A solvent system of hexane and ethyl acetate is commonly used to separate the desired product from reaction byproducts.^[7]
- Crystallization: The purified product is then crystallized from a suitable solvent, such as methanol, to yield the final, high-purity compound.^[7]

Analytical Methodology: LC-MS/MS for Quantification

4-Oxoretinoic acid-d3 is primarily used as an internal standard for the accurate quantification of endogenous 4-Oxoretinoic acid in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Sample Preparation and Extraction Workflow





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